

Application Note: Monitoring Pro8-Oxytocin-Induced Intracellular Calcium Mobilization

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Compound of Interest

Compound Name: Pro8-Oxytocin

Cat. No.: B12382342

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Introduction

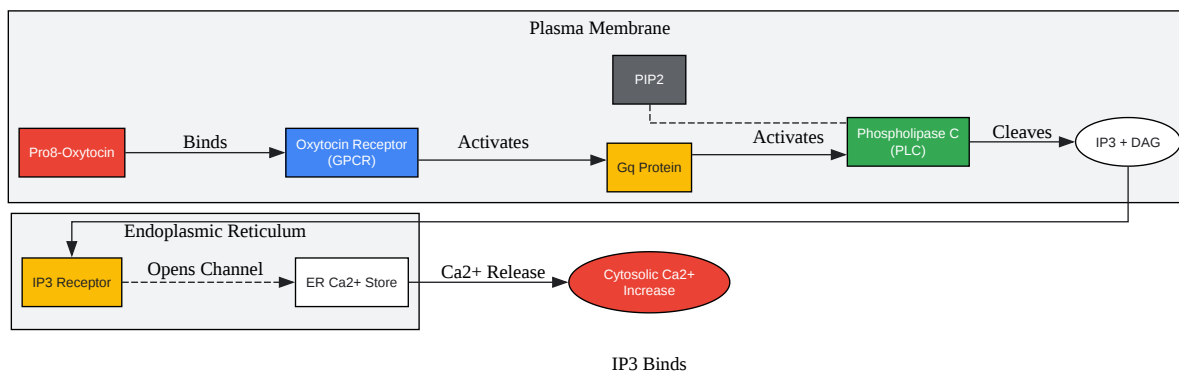
Oxytocin (OXT) is a neuropeptide crucial for regulating complex social behaviors and physiological processes such as parturition and lactation.[1] It primarily acts by binding to the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR).[1][2] While the standard mammalian OXT ligand has leucine at the 8th amino acid position (Leu⁸-OT), certain primate species, like the marmoset monkey, possess a variant with proline in this position (Pro⁸-OT).[2] Functional studies have revealed that Pro⁸-Oxytocin is a more potent and efficacious agonist at primate oxytocin receptors compared to the canonical Leu⁸-Oxytocin, leading to enhanced intracellular calcium signaling.[3][4][5]

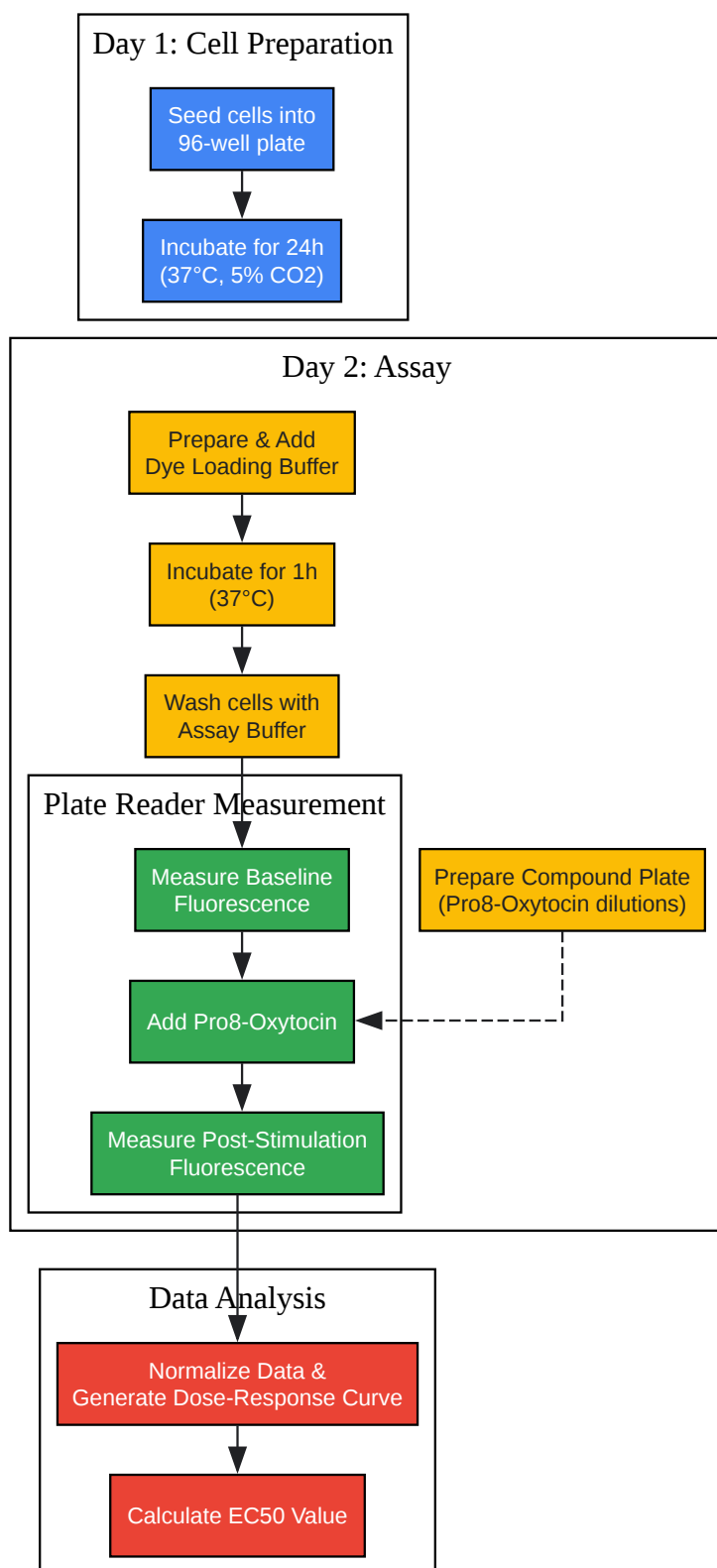
This application note provides a detailed protocol for measuring intracellular calcium mobilization in response to Pro⁸-Oxytocin stimulation using fluorescent calcium indicators. Monitoring these calcium dynamics is fundamental for characterizing the pharmacological profile of OXT analogs and for screening new compounds targeting the oxytocin receptor system.[6]

Signaling Pathway of Pro8-Oxytocin

The oxytocin receptor is predominantly coupled to the Gαq subunit of the heterotrimeric G-protein.[2][7][8] Upon binding of an agonist like Pro⁸-Oxytocin, the receptor undergoes a conformational change, activating Gαq. This initiates a well-defined signaling cascade:

- **Gq Activation:** The activated Gαq subunit stimulates the enzyme Phospholipase C (PLC).[9][10]
- **IP₃ and DAG Production:** PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[9]
- **Intracellular Calcium Release:** IP₃ diffuses through the cytoplasm and binds to IP₃ receptors on the membrane of the endoplasmic reticulum (ER), a major intracellular calcium store.[9][11]
- **Calcium Mobilization:** Activation of the IP₃ receptor opens the channel, leading to a rapid release of stored Ca²⁺ into the cytoplasm and a transient increase in the intracellular calcium concentration ([Ca²⁺]_i).[1][11] This increase is the signal detected in calcium imaging assays.





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